

Spectroscopic Characterization of Amino-Nitro-Triazoles: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Nitrotriazol-2-amine

CAS No.: 175916-83-3

Cat. No.: B063317

[Get Quote](#)

Subject: 2-Amino-4-nitro-1,2,3-triazole & Isomeric Analogs Methodologies: NMR (

H,

C,

N), FT-IR, Raman Spectroscopy

Part 1: Strategic Overview & Chemical Identity

In the development of high-energy density materials (HEDMs) and nitrogen-rich pharmaceutical scaffolds, distinguishing between C-amino and N-amino isomers is critical. The molecule "**4-Nitrotriazol-2-amine**" structurally corresponds to 2-amino-4-nitro-1,2,3-triazole, where the amino group is bonded to the nitrogen at position 2 of the ring.

This structure presents unique spectroscopic challenges compared to its isomer 1-amino-4-nitro-1,2,3-triazole and the widely used 3-amino-5-nitro-1,2,4-triazole (ANTA).

Structural Isomerism & Target Identification

- Target A (Primary): 2-Amino-4-nitro-1,2,3-triazole[1]
 - Structure: 1,2,3-triazole ring.[1][2][3][4][5][6][7] Nitro at C4. Amino at N2.[2][3][6][8][9]
 - Symmetry:
symmetry (planar).
- Target B (Reference): ANTA (3-Amino-5-nitro-1,2,4-triazole)[8][9]
 - Structure: 1,2,4-triazole ring.[3][8][9][10][11][12] Nitro at C5.[2][3][8][9] Amino at C3.
 - Relevance: Common impurity or alternative synthesis product.

Part 2: Nuclear Magnetic Resonance (NMR) Characterization

NMR is the definitive tool for establishing the regiochemistry of the amino group (N-amino vs. C-amino).

Experimental Protocol (NMR)

Safety Note: Amino-nitro-triazoles are potentially explosive. Dissolve samples (<10 mg) in deuterated solvents behind a blast shield.

- Solvent: DMSO-
is preferred due to the solubility of polar nitro-azoles and its ability to stabilize exchangeable protons. Acetone-
is a secondary choice for observing sharp NH signals.
- Frequency: Minimum 400 MHz required for resolving coupling constants in substituted rings.

H NMR: Proton Environment

The presence or absence of a ring proton (C-H) is the first checkpoint.

Feature	2-Amino-4-nitro-1,2,3-triazole	ANTA (3-amino-5-nitro-1,2,4-triazole)
Ring Proton ()	Singlet, 8.50 – 8.90 ppm (C5-H)	None (Fully substituted ring)
Amine Protons ()	Broad singlet, 7.0 – 8.0 ppm	Broad singlet, 6.0 – 7.0 ppm
Ring NH ()	None (N-substituted)	Broad singlet, 12.0 – 14.0 ppm (highly variable)

Diagnostic Logic: If you observe a sharp singlet in the aromatic region (~8.7 ppm) and an amino signal, you likely have the 1,2,3-triazole isomer. If you see only broad exchangeable protons, you have the C-amino 1,2,4-triazole (ANTA).

C NMR: Carbon Skeleton

- 2-Amino-4-nitro-1,2,3-triazole:
 - C4-NO
:
~145–150 ppm (Quaternary, broadened by NO
).
 - C5-H:
~125–135 ppm (High intensity, CH coupling).
- ANTA:
 - C-NO

:

~160 ppm.

- C-NH

:

~150 ppm.

N NMR: The Gold Standard

Nitrogen NMR is indispensable for verifying the N-amination.

- Technique:

HMBC (Heteronuclear Multiple Bond Correlation) is recommended to overcome low sensitivity.

- Signature:

- N-amino groups typically appear at high field (shielded, -300 to -360 ppm relative to nitromethane).
- Ring nitrogens in 1,2,3-triazoles show distinct coupling patterns compared to 1,2,4-triazoles.

Part 3: Vibrational Spectroscopy (IR & Raman)

Vibrational modes confirm the functional groups and lattice stability (polymorphs).

Fourier Transform Infrared (FT-IR)

Sample Prep: KBr pellet or ATR (Attenuated Total Reflectance). Key Assignments:

Functional Group	Wavenumber (cm ⁻¹)	Mode Description
Primary Amine (N-H stretch)	3400 – 3100	Asymmetric & Symmetric stretching. Doublet often visible.
Nitro Group (Asymmetric stretch)	1560 – 1530	Asymmetric stretch (strong intensity).
Nitro Group (Symmetric stretch)	1350 – 1310	Symmetric stretch.
Triazole Ring	1450, 1150, 1050	Ring breathing and deformation modes.
C-H Stretch	3150 – 3100	Weak, sharp peak (Specific to 1,2,3-triazole isomer).

Interpretation:

- A strong band at 1550 cm⁻¹ confirms the nitro group.
- The absence of a C=O stretch (1700 cm⁻¹) rules out triazolone tautomers (common in NTO derivatives).

Raman Spectroscopy

Setup: 785 nm or 1064 nm excitation laser (to minimize fluorescence from nitro-compounds).

Significance: Raman is sensitive to the symmetric

stretch and ring breathing modes, which are often weak in IR.

- Dominant Feature: Very strong band at ~1350 cm⁻¹

(Symmetric

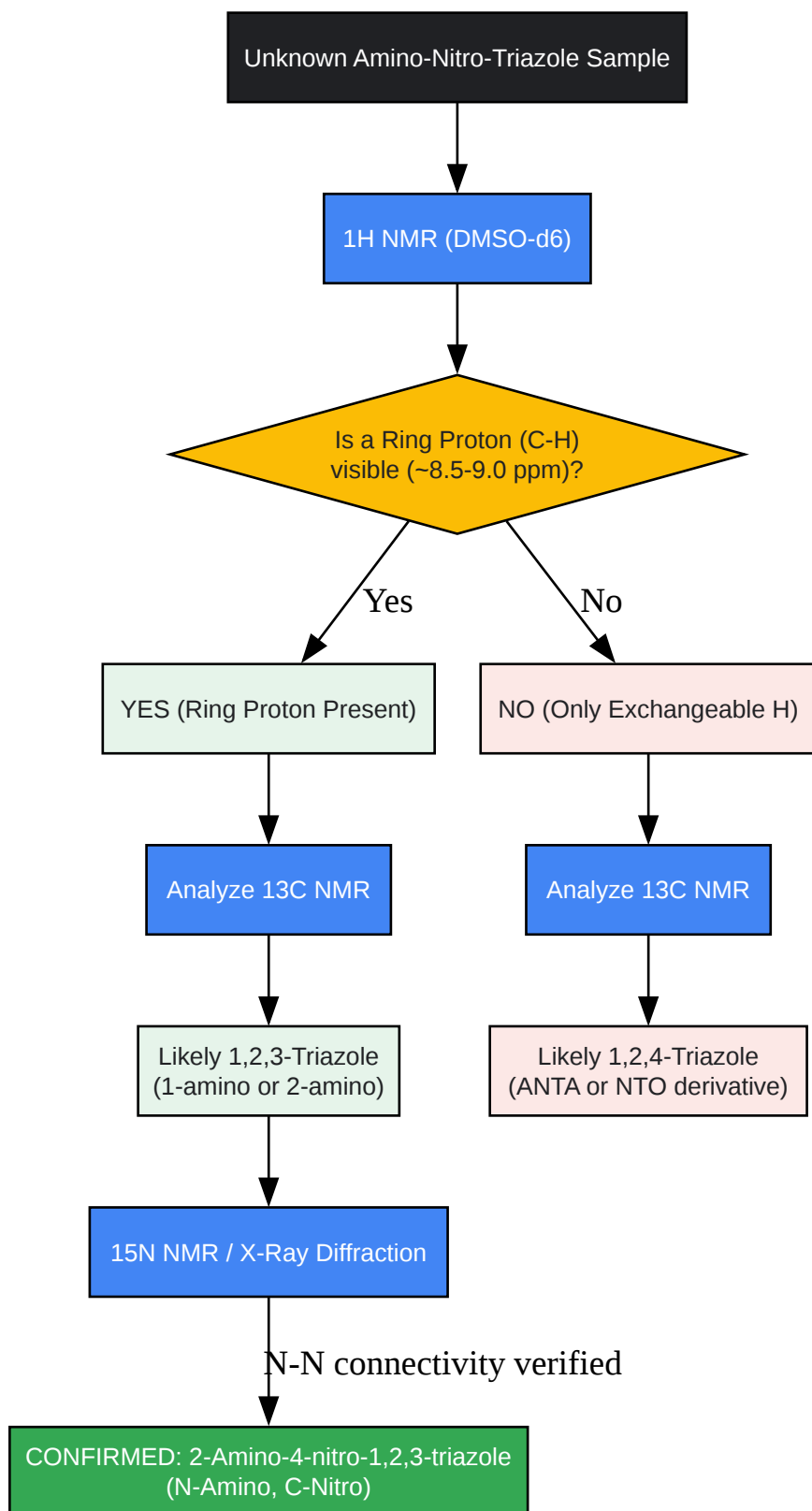
stretch).

- Lattice Modes (<200 cm

): Unique fingerprint for identifying crystal polymorphs or hydrates.

Part 4: Workflow Visualization

The following diagram outlines the decision process for distinguishing the target molecule from its common isomers using the data described above.



[Click to download full resolution via product page](#)

Caption: Logical workflow for distinguishing 2-amino-4-nitro-1,2,3-triazole from C-amino isomers using NMR checkpoints.

Part 5: Summary of Key Spectroscopic Data

Parameter	2-Amino-4-nitro-1,2,3-triazole	ANTA (3-Amino-5-nitro-1,2,4-triazole)
Formula		
MW	129.08 g/mol	129.08 g/mol
H NMR	8.7 (s, 1H), 7.2 (br, 2H)	13.0 (br, 1H), 6.5 (br, 2H)
C NMR	148 (), 128 ()	160 (), 151 ()
IR (Major)	1550 (), 3300 ()	1530 (), 3400 (), 1690 (if keto)
Density	~1.82 g/cm	~1.82 g/cm

References

- Klapötke, T. M., et al. (2020). Sensitive Energetics from the N-Amination of 4-Nitro-1,2,3-Triazole. *Organic Letters*. [Link](#)
- Fischer, D., et al. (2012). Synthesis and Characterization of 1-Amino-3-nitro-1,2,4-triazole. *Propellants, Explosives, Pyrotechnics*.^[2] [Link](#)
- Simpson, R. L., et al. (1994). Characterization of the insensitive explosive 3-amino-5-nitro-1,2,4-triazole (ANTA). Lawrence Livermore National Lab Report. [Link](#)

- Zhang, J., et al. (2015). Amination of Nitroazoles: A Comparative Study of Structural and Energetic Properties. *Molecules*. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. apps.dtic.mil [apps.dtic.mil]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. Sensitive Energetics from the N-Amination of 4-Nitro-1,2,3-Triazole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 8. acs.figshare.com [acs.figshare.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Amination of Nitroazoles — A Comparative Study of Structural and Energetic Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 11. apps.dtic.mil [apps.dtic.mil]
- 12. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- To cite this document: BenchChem. [Spectroscopic Characterization of Amino-Nitro-Triazoles: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b063317/docs#spectroscopic-characterization-of-amino-nitro-triazoles-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)